

Technical Support Center: Mitigating Exterior Paint Chalking with Tinuvin® 123

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Compound of Interest

Compound Name: UV-123

Cat. No.: B155743

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This technical support center provides researchers, scientists, and formulation chemists with comprehensive guidance on utilizing Tinuvin® 123 to address the common issue of chalking in exterior paints. Here, you will find troubleshooting advice, frequently asked questions, detailed experimental protocols, and performance data to support your research and development efforts.

Troubleshooting Guide and FAQs

This section addresses specific issues that may be encountered during the formulation and testing of exterior paints incorporating Tinuvin® 123.

Question 1: After an accelerated weathering test, my paint formulation containing Tinuvin® 123 still shows some degree of chalking. What could be the cause?

Answer: While Tinuvin® 123 significantly enhances resistance to chalking, several factors can contribute to this observation:

- **Insufficient Concentration:** The concentration of Tinuvin® 123 may be too low for the specific paint system and exposure conditions. It is recommended to conduct a ladder study to determine the optimal concentration.^{[1][2][3]}
- **Absence of a UV Absorber:** Tinuvin® 123, a Hindered Amine Light Stabilizer (HALS), functions by scavenging free radicals. Its performance is synergistically enhanced when

used in combination with a UV absorber (UVA), which blocks harmful UV radiation before it can initiate degradation of the paint binder.[1][2][3]

- **Binder System Susceptibility:** The inherent UV stability of the primary binder system plays a crucial role. Some binders are more prone to degradation and may require a more robust stabilization package.
- **Pigment Interactions:** Certain pigments can accelerate photo-degradation. The type and concentration of pigments, particularly titanium dioxide (TiO₂), can influence the overall stability of the paint film.

Question 2: I am observing a loss of gloss in my formulation, even with the inclusion of Tinuvin® 123. How can I address this?

Answer: Gloss reduction is an early indicator of surface degradation that can precede chalking. [1][4] To mitigate this, consider the following:

- **Incorporate a UV Absorber:** As with chalking, the combination of Tinuvin® 123 with a suitable UVA (e.g., Tinuvin® 384, Tinuvin® 1130) provides superior protection against gloss reduction.[1][2][3]
- **Evaluate Binder Quality:** The quality and type of the resin system are critical for maintaining long-term gloss.
- **Optimize Dispersion:** Ensure that all additives, including Tinuvin® 123 and the UVA, are thoroughly and uniformly dispersed throughout the paint formulation.

Question 3: Are there any compatibility issues I should be aware of when incorporating Tinuvin® 123 into my water-based acrylic formulation?

Answer: Tinuvin® 123 is a liquid NOR-HALS (N-alkoxy hindered amine) with low basicity, which makes it compatible with a wide range of paint systems, including those with acidic components.[1][4] For water-based systems, a water-dispersible version, Tinuvin® 123-DW ECO, is available and offers easy incorporation. However, it is always recommended to perform compatibility tests with your specific formulation, observing for any signs of flocculation, seeding, or changes in viscosity.

Question 4: How do I properly disperse Tinuvin® 123 in my lab-scale paint formulation?

Answer: For solvent-based systems, Tinuvin® 123 can typically be added to the binder or solvent during the let-down stage of paint manufacturing under good agitation. For water-based systems, using a pre-dispersed grade like Tinuvin® 123-DW ECO is recommended for ease of incorporation by simple stirring. It is crucial to ensure homogeneous distribution of the additive throughout the paint for optimal performance.

Data Presentation

The following table summarizes representative data from an accelerated weathering study on a white acrylic latex exterior paint, demonstrating the impact of Tinuvin® 123 on chalking resistance.

Formulation	Additive(s)	Concentration (%) on total formula weight)	Chalking Rating (ASTM D4214) after 2000 hours QUV-A Exposure
Control	None	0%	4
Formulation A	Tinuvin® 123	1.0%	7
Formulation B	Tinuvin® 123 + UVA	1.0% + 1.0%	9

Chalking Rating Scale (ASTM D4214): 10 = No chalking, 0 = Severe chalking

Experimental Protocols

Protocol 1: Incorporation of Tinuvin® 123 into a Water-Based Acrylic Paint Formulation

1. Objective: To prepare laboratory-scale samples of a water-based acrylic exterior paint with and without Tinuvin® 123 for performance testing.

2. Materials:

- Acrylic emulsion binder

- Titanium dioxide (TiO₂) pigment slurry
- Coalescing solvent
- Defoamer
- Thickener
- Tinuvin® 123-DW ECO (for the experimental batch)
- Deionized water

3. Equipment:

- High-speed disperser with a Cowles blade
- Laboratory balance
- Beakers and mixing vessels

4. Procedure:

- Pigment Dispersion (Grind Phase):
 - To a suitable mixing vessel, add the acrylic emulsion, deionized water, and defoamer.
 - While under agitation, slowly add the TiO₂ pigment slurry.
 - Increase the disperser speed to achieve a vortex and disperse for 20-30 minutes, or until a Hegman fineness of >7 is achieved.
- Let-Down Phase:
 - Reduce the disperser speed and add the coalescing solvent.
 - For the control batch: Proceed to step 4.
 - For the experimental batch: Add the specified amount of Tinuvin® 123-DW ECO and, if applicable, a compatible UV absorber. Mix for 10-15 minutes to ensure uniform incorporation.
- Viscosity Adjustment:
 - Slowly add the thickener to both batches while mixing until the desired viscosity is reached.
- Finalization:
 - Allow the paint to equilibrate for at least 24 hours before conducting any tests.

Protocol 2: Accelerated Weathering and Chalking Evaluation

1. Objective: To evaluate the chalking resistance of prepared paint samples using an accelerated weathering tester and ASTM D4214 standard test methods.

2. Materials:

- Prepared paint samples (Control and Experimental)
- Test panels (e.g., aluminum or steel)
- Black cloth or felt
- ASTM D4214 photographic standards for chalking

3. Equipment:

- QUV accelerated weathering tester (with UVA-340 lamps)
- Film applicator (for uniform paint application)

4. Procedure:

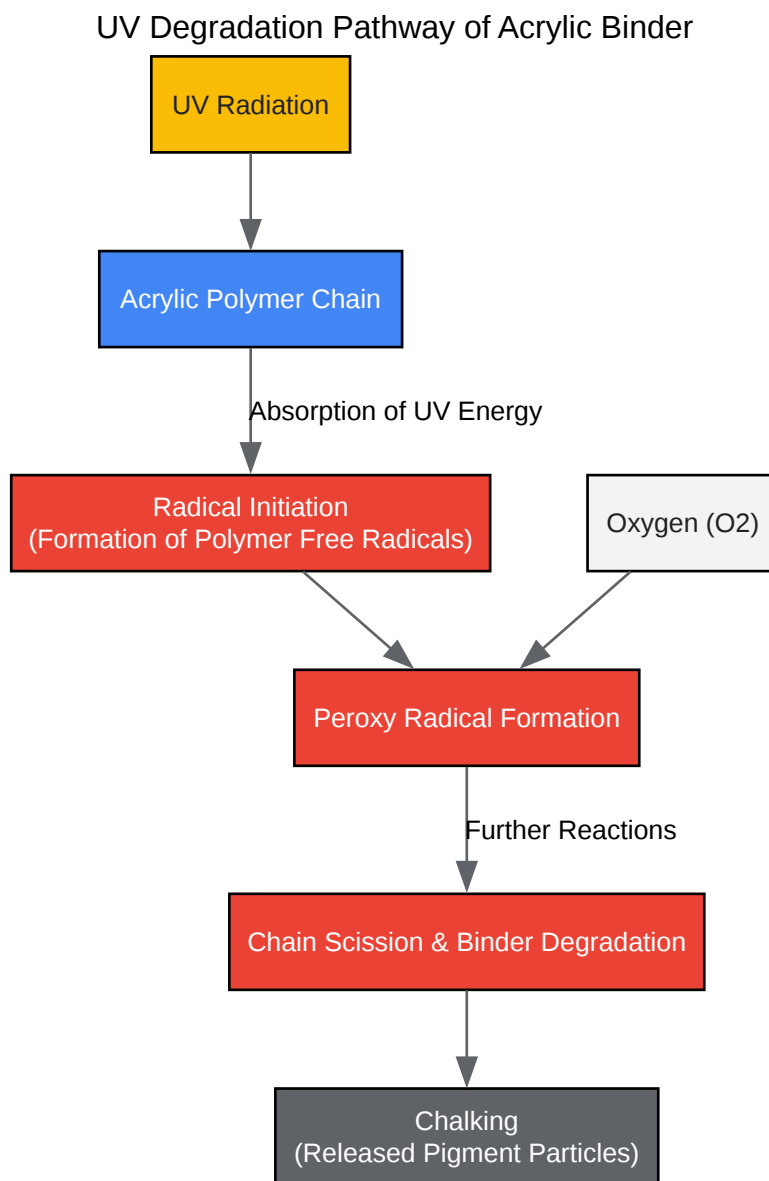
- Panel Preparation:
 - Clean and degrease the test panels.
 - Apply the paint samples to the panels using a film applicator to ensure a consistent dry film thickness.
 - Allow the coated panels to cure at ambient conditions for at least 7 days.
- Accelerated Weathering:
 - Place the cured panels in the QUV accelerated weathering tester.
 - Set the exposure cycle to a standard cycle for exterior paints (e.g., 8 hours of UV exposure at 60°C followed by 4 hours of condensation at 50°C).
- Chalking Evaluation (ASTM D4214 - Method A):
 - At predetermined intervals (e.g., 500, 1000, 1500, 2000 hours), remove the panels from the QUV tester.
 - Wrap a piece of black cloth around your index finger.

- With moderate pressure, make a single pass of approximately 2 inches on the painted surface.
- Compare the amount of chalk residue on the cloth to the ASTM D4214 photographic standards.
- Record the chalking rating for each panel at each interval.

Visualizations

Mechanism of UV Degradation in Acrylic Polymers

The following diagram illustrates the initiation and propagation of free radicals in an acrylic polymer binder upon exposure to UV radiation, leading to chain scission and ultimately, chalking.



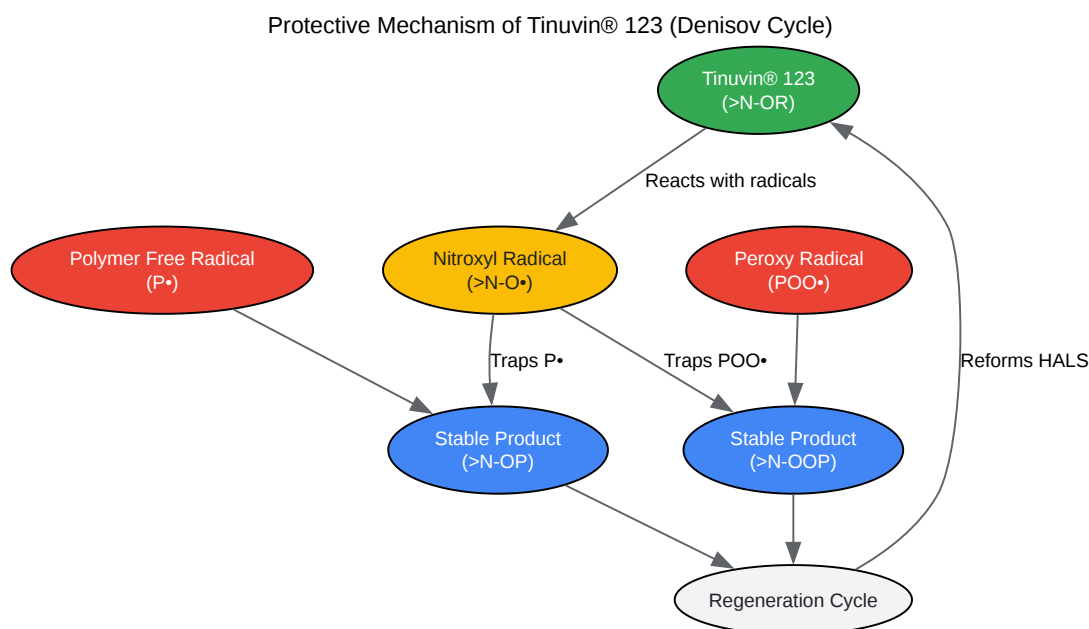
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Caption: UV degradation of acrylic binder leading to chalking.

Protective Mechanism of Tinuvin® 123 (NOR-HALS)

This diagram illustrates the Denisov Cycle, showing how Tinuvin® 123 (a NOR-HALS) scavenges free radicals to inhibit the degradation process and is regenerated to provide long-

term protection.



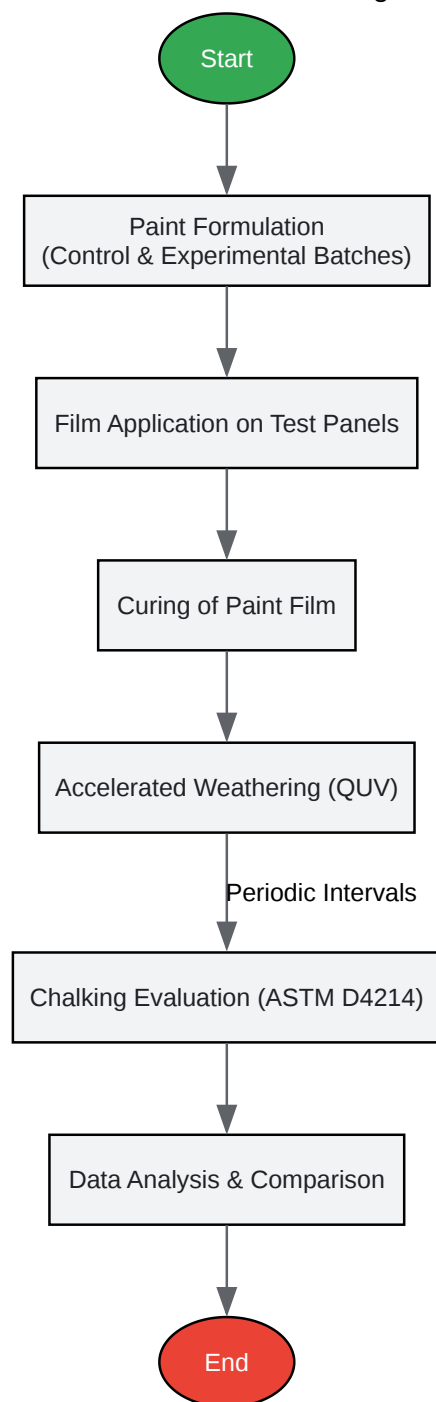
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Caption: The regenerative free-radical scavenging cycle of Tinuvin® 123.

Experimental Workflow for Chalking Evaluation

This workflow outlines the key steps in preparing and testing paint formulations for chalking resistance.

Experimental Workflow for Chalking Evaluation



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Caption: Workflow for preparing and evaluating paint chalking.

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